

Environmental Fate and Behavior of Inpyrfluxam: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Inpyrfluxam is a broad-spectrum fungicide belonging to the succinate dehydrogenase inhibitor (SDHI) class of chemicals. Its efficacy against a range of fungal pathogens has led to its use in various agricultural settings. Understanding the environmental fate and behavior of Inpyrfluxam is crucial for assessing its potential ecological impact and ensuring its safe and sustainable use. This technical guide provides a comprehensive overview of the core environmental fate processes of Inpyrfluxam, including its degradation in soil and aquatic systems, mobility, and potential for bioaccumulation. The information is presented with detailed experimental protocols and quantitative data summarized for clarity.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of a compound is essential for predicting its environmental behavior.



Property	Value	Reference
Molecular Formula	C21H23F2N3O	
Molecular Weight	387.43 g/mol	_
Water Solubility	16.4 mg/L (at 20°C)	[1]
Vapor Pressure	9.00 x 10 ⁻¹⁰ mmHg (at 25°C)	[1]
Octanol-Water Partition Coefficient (log Kow)	3.65	[1]

Environmental Fate and Behavior Data

The following tables summarize the key quantitative data regarding the environmental fate of **Inpyrfluxam**.

Table 1: Hydrolysis and Photolysis

Medium	Condition	Endpoint	Value	Reference
Aqueous Buffer	pH 5, 7, 9 (50°C)	Half-life	Stable	[1]
Water	Photolysis (pH 7)	Half-life	Stable	[1]
Soil	Photolysis	Insignificant degradation		

Table 2: Aerobic and Anaerobic Degradation in Soil

Condition	Soil Type	Temperature	Half-life (days)	Reference
Aerobic	Not specified	20°C	121 - 1720	[2]
Anaerobic	Not specified	20°C	1212	[2]

Table 3: Degradation in Water-Sediment Systems



System	Condition	Endpoint	Value (days)	Reference
Water-Sediment	Aerobic, Illuminated	Half-life	16 - 18	[3]
Water-Sediment	Aerobic, Dark	No significant degradation	[3]	
Sterilized Water- Sediment	Aerobic, Illuminated	No significant degradation	[3]	

Table 4: Mobility

Parameter	Value	Classification	Reference
Koc	691 L/kgoc	Moderately Mobile	[2]

Table 5: Bioaccumulation

Organism	Exposure Route	Parameter	Value	Reference
Fish	Aqueous	Steady-state BCF (low dose)	173	[1]
Fish	Aqueous	Steady-state BCF (high dose)	190	[1]

Degradation Pathways and Major Metabolites

Inpyrfluxam degrades in the environment through several pathways, primarily involving oxidation. The major degradation products identified in environmental fate studies are:

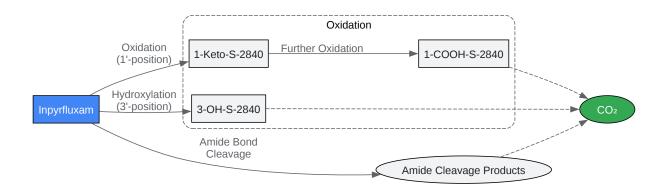
• 3-OH-S-2840: 3-hydroxy-S-2840

• 1-COOH-S-2840: 1-carboxy-S-2840

• 1-Keto-S-2840: 1-keto-S-2840



Under illuminated conditions in water-sediment systems, **Inpyrfluxam** preferentially undergoes oxidation at the 1'- and 3'-positions of the indane ring, followed by cleavage of the amide linkage.[3] Carboxylation at the 1'-position of the indane ring is notably accelerated in the presence of photosynthetic microorganisms.[3]



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Proposed degradation pathway of **Inpyrfluxam** in the environment.

Experimental Protocols

The environmental fate of **Inpyrfluxam** has been assessed through a series of standardized laboratory studies, generally following the Organization for Economic Co-operation and Development (OECD) guidelines.

Hydrolysis (as per OECD Guideline 111)

The hydrolytic stability of **Inpyrfluxam** was evaluated in sterile aqueous buffer solutions at pH 5, 7, and 9. The test substance, at a concentration not exceeding its water solubility, was incubated in the dark at a constant temperature of 50°C. Samples were collected at various time intervals and analyzed for the parent compound and potential degradation products using High-Performance Liquid Chromatography (HPLC) with a suitable detector. The results indicated that **Inpyrfluxam** is stable to hydrolysis under these conditions.[1]



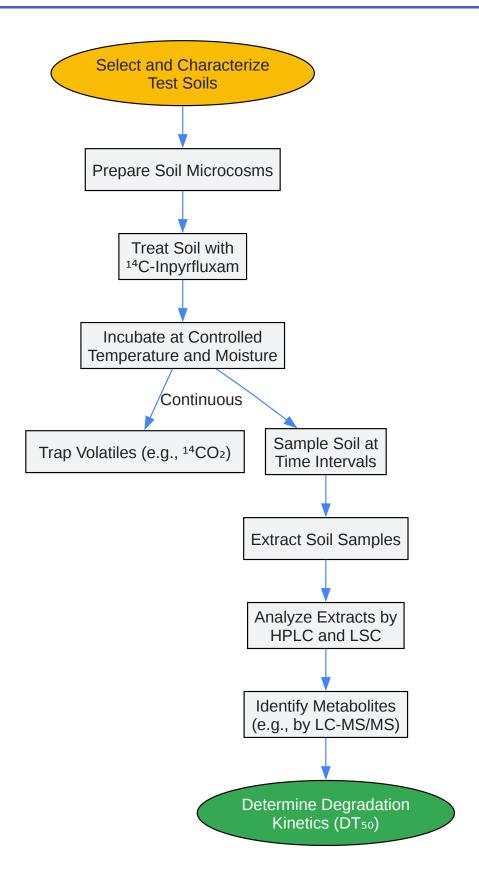
Photolysis in Water (as per OECD Guideline 316)

The photolytic degradation of **Inpyrfluxam** was investigated in a sterile aqueous buffer solution (pH 7). The test solution was exposed to a light source simulating natural sunlight. Control samples were incubated in the dark to differentiate between photolytic and other degradation processes. The concentration of **Inpyrfluxam** was monitored over time using HPLC. The study concluded that **Inpyrfluxam** is stable to photolysis in water.[1]

Aerobic Soil Metabolism (as per OECD Guideline 307)

The aerobic degradation of **Inpyrfluxam** was studied in various agricultural soils. The general workflow for such a study is outlined below.





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